

Application Notes and Protocols: Preparation of Triethylamine Picrate Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethylamine picrate

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Introduction

Triethylamine picrate is a salt formed from the reaction of the tertiary amine, triethylamine, and the strong acid, picric acid (2,4,6-trinitrophenol). The formation of stable, crystalline picrate salts has historically been a valuable method for the characterization and isolation of organic bases and amines.[1] While modern spectroscopic techniques are now more common for structural elucidation, the preparation of picrate derivatives can still be a useful tool in chemical synthesis and analysis.[1] This document provides a detailed protocol for the preparation of a **triethylamine picrate** solution, including safety precautions, reagent information, and a step-by-step methodology.

Data Presentation

The following table summarizes the key quantitative data for the reactants involved in the preparation of **triethylamine picrate**.

Property	Triethylamine	Picric Acid
Chemical Formula	C ₆ H ₁₅ N	C ₆ H ₃ N ₃ O ₇
Molecular Weight	101.19 g/mol [2]	229.10 g/mol [3]
Appearance	Colorless liquid[2][4]	Yellow solid
Boiling Point	88.8 °C	Decomposes
Melting Point	-115 °C	122.5 °C
Density	0.726 g/mL at 25 °C	1.763 g/cm ³
Solubility in Water	112 g/L at 20 °C[2]	1.4 g/100 mL at 20 °C

Experimental Protocol

This protocol details the preparation of **triethylamine picrate** solution. The reaction involves a simple acid-base neutralization.

Materials and Equipment:

- Triethylamine (≥99.5% purity)
- Picric acid (wetted with water, typically >30%)[5]
- Ethanol (95% or absolute)
- Distilled or deionized water
- Glass beakers
- Magnetic stirrer and stir bar
- Graduated cylinders
- Pipettes
- Filter paper and funnel

- Crystallizing dish
- Drying oven or desiccator

Safety Precautions:

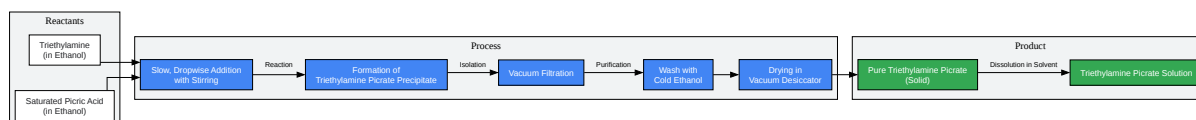
- General: Perform all steps in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.^{[6][7]}
- Triethylamine: Highly flammable liquid and vapor.^{[7][8][9]} It is toxic if swallowed, in contact with skin, or if inhaled, and causes severe skin burns and eye damage.^{[6][7][8][9]} Keep away from heat, sparks, open flames, and other ignition sources.^{[8][9]}
- Picric Acid: Explosive when dry.^{[3][10]} It is toxic if swallowed or in contact with skin and harmful if inhaled.^[3] Picric acid can form highly sensitive explosive salts with metals. Avoid contact with metals, and do not allow the material to dry out.^[10]

Procedure:

- Preparation of a Saturated Picric Acid Solution:
 - In a glass beaker, add an excess of wetted picric acid to a known volume of ethanol.
 - Stir the mixture at room temperature for approximately 30 minutes to ensure the solution is saturated.
 - Carefully decant or filter the saturated solution to remove any undissolved picric acid.
- Reaction with Triethylamine:
 - In a separate beaker, dissolve a known amount of triethylamine in a small volume of ethanol. A 1:1 molar ratio of triethylamine to picric acid is recommended for the initial reaction.
 - Slowly add the triethylamine solution dropwise to the saturated picric acid solution while stirring continuously.

- The formation of a yellow precipitate, **triethylamine picrate**, should be observed.
- Isolation and Purification of **Triethylamine Picrate**:
 - Continue stirring the mixture for 15-30 minutes after the addition is complete to ensure the reaction goes to completion.
 - Collect the precipitate by vacuum filtration.
 - Wash the collected crystals with a small amount of cold ethanol to remove any unreacted starting materials.
 - For higher purity, the **triethylamine picrate** can be recrystallized from a minimal amount of hot ethanol.
- Drying and Storage:
 - Carefully dry the purified crystals in a vacuum desiccator at room temperature. Avoid using high temperatures for drying due to the potential instability of picrates.
 - Store the dried **triethylamine picrate** in a properly labeled, non-metallic container in a cool, dry, and dark place.
- Preparation of the Solution:
 - To prepare a solution of a specific concentration, dissolve a known mass of the dried **triethylamine picrate** in a known volume of a suitable solvent, such as ethanol or a mixture of ethanol and water.

Mandatory Visualization



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Caption: Workflow for the preparation of **triethylamine picrate** solution.

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